

Barium Hydroxide Monohydrate: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Barium hydroxide monohydrate

Cat. No.: B1256788

[Get Quote](#)

An in-depth examination of the chemical formula, structure, and properties of **barium hydroxide monohydrate** ($\text{Ba}(\text{OH})_2 \cdot \text{H}_2\text{O}$), tailored for researchers, scientists, and professionals in drug development.

Chemical Formula and Identity

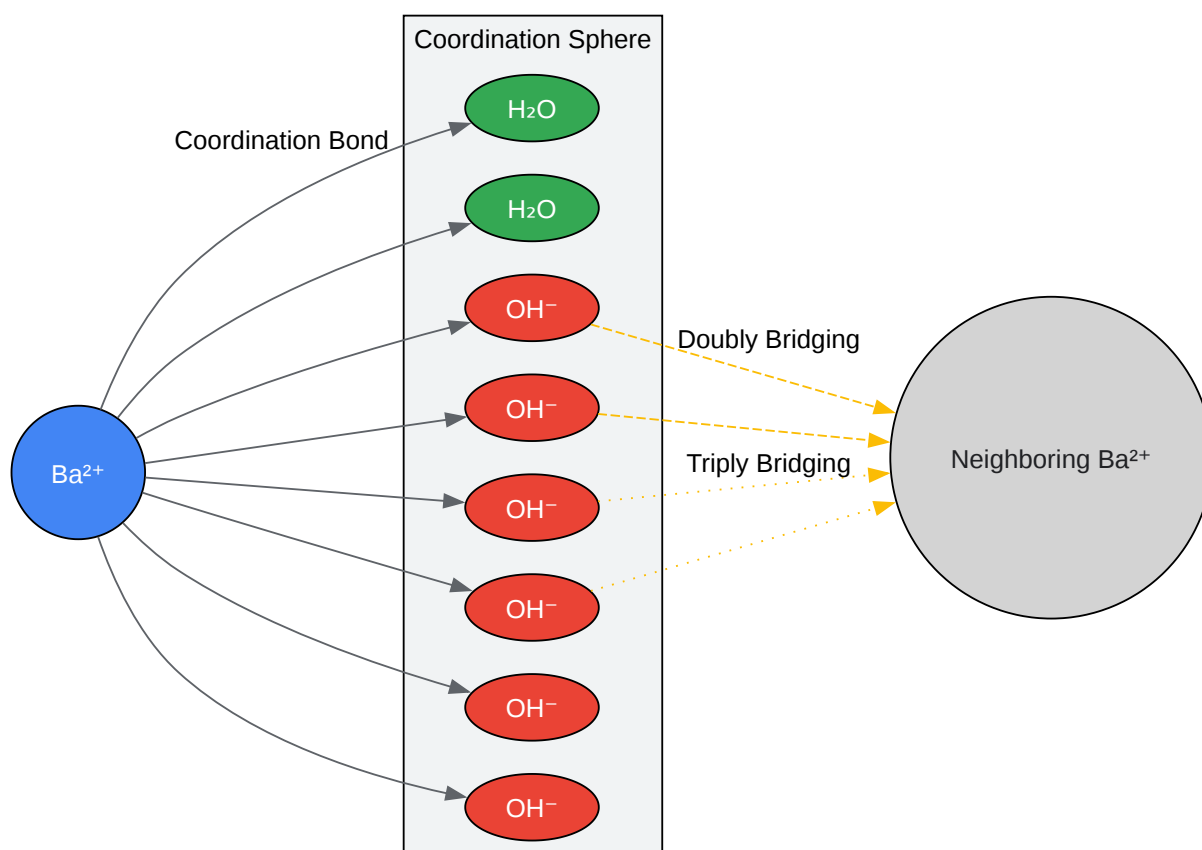
Barium hydroxide monohydrate is an inorganic compound with the chemical formula $\text{Ba}(\text{OH})_2 \cdot \text{H}_2\text{O}$.^[1] It is a hydrate of barium hydroxide, containing one molecule of water per formula unit of barium hydroxide. This compound is also known by other names such as baryta or baryta-water, although these terms can also refer to other hydrates of barium hydroxide.^[2] The monohydrate is the most common commercially available form of barium hydroxide.^[2]

Chemical Structure

Barium hydroxide monohydrate possesses a layered crystal structure.^[2] The barium ion (Ba^{2+}) is the central coordinating atom. Each Ba^{2+} center is coordinated by two water ligands and six hydroxide ligands.^[2] These hydroxide ligands act as bridging ligands, connecting to neighboring Ba^{2+} centers. Specifically, some hydroxide ligands are doubly bridging, while others are triply bridging.^[2] This intricate network of coordination results in a polymeric, layered arrangement. The coordination geometry around each Ba^{2+} ion is described as a square antiprism.^[2]

While it is known to be a monoclinic crystal, detailed crystallographic data, including the specific space group and lattice parameters for the common monohydrate form, are not readily

available in the surveyed literature. However, research has identified different polymorphic forms, such as γ -Ba(OH) $_2$ ·H $_2$ O with a P21/m space group and β -Ba(OH) $_2$ ·H $_2$ O with a Pmc21 space group.



[Click to download full resolution via product page](#)

Caption: Coordination of the Ba^{2+} ion in **barium hydroxide monohydrate**.

Physicochemical Properties

A summary of the key quantitative data for **barium hydroxide monohydrate** is presented in the table below.

Property	Value
Molecular Weight	189.36 g/mol
Appearance	White solid
Density	3.743 g/cm ³
Melting Point	300 °C (decomposes)
Solubility in Water	Slightly soluble in cold water, more soluble in hot water
Crystal System	Monoclinic

Experimental Protocols

Synthesis of Barium Hydroxide Monohydrate

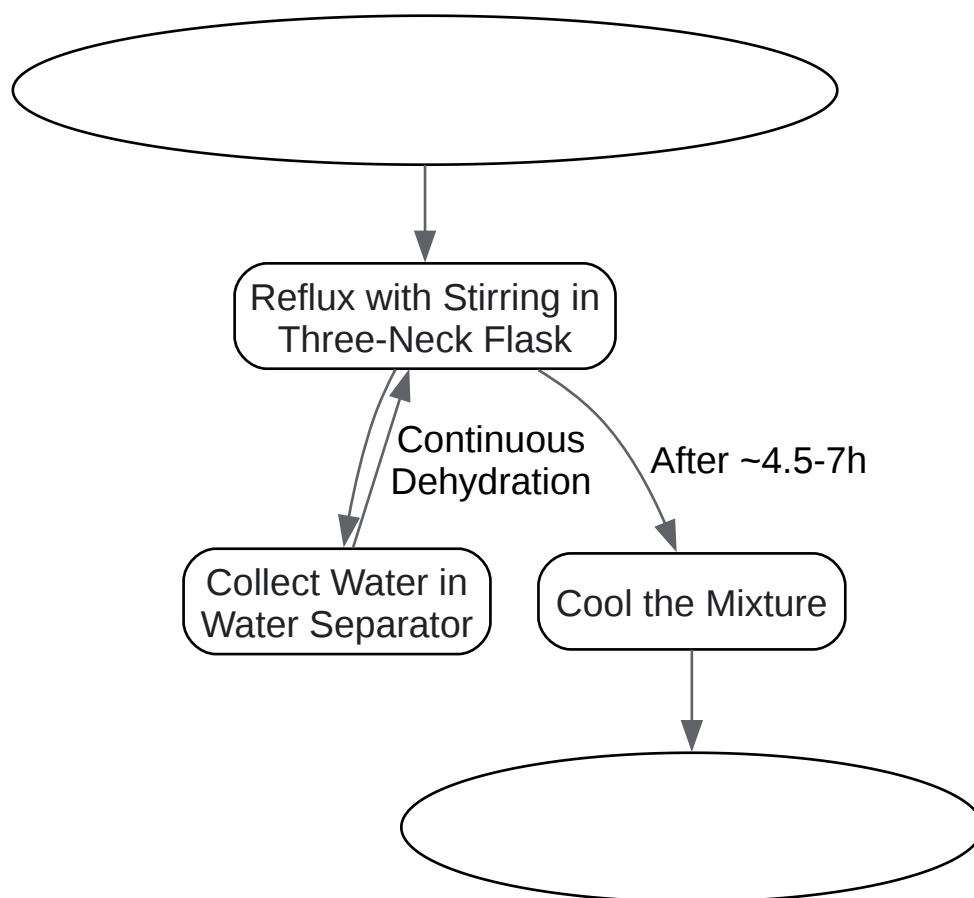
Barium hydroxide monohydrate is typically prepared by the dehydration of barium hydroxide octahydrate ($\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$).

Protocol: Dehydration of Barium Hydroxide Octahydrate using an Organic Solvent

This method utilizes an organic solvent as a dehydrating agent to remove the water of crystallization.

- Materials:
 - Barium hydroxide octahydrate ($\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$) crystals
 - Benzene (or other suitable organic solvents like cyclohexane, n-butyl chloride, or petroleum ether)
 - Three-neck flask (1000 ml)
 - Stirrer

- Water separator
- Thermometer
- Heating mantle
- Procedure:
 - To a 1000 ml three-neck flask equipped with a stirrer, water separator, and thermometer, add 300 grams of $\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$ crystals and 300 ml of benzene.
 - Heat the mixture to reflux with continuous stirring.
 - The evaporated water will be collected in the water separator.
 - Continue the reflux for approximately 4.5 to 7 hours, or until the theoretical amount of water (approximately 120 grams for 300 grams of the octahydrate) has been distilled out.
 - After cooling, the resulting white powder of **barium hydroxide monohydrate** can be collected.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of $\text{Ba}(\text{OH})_2 \cdot \text{H}_2\text{O}$.

Quantitative Analysis of Barium Hydroxide

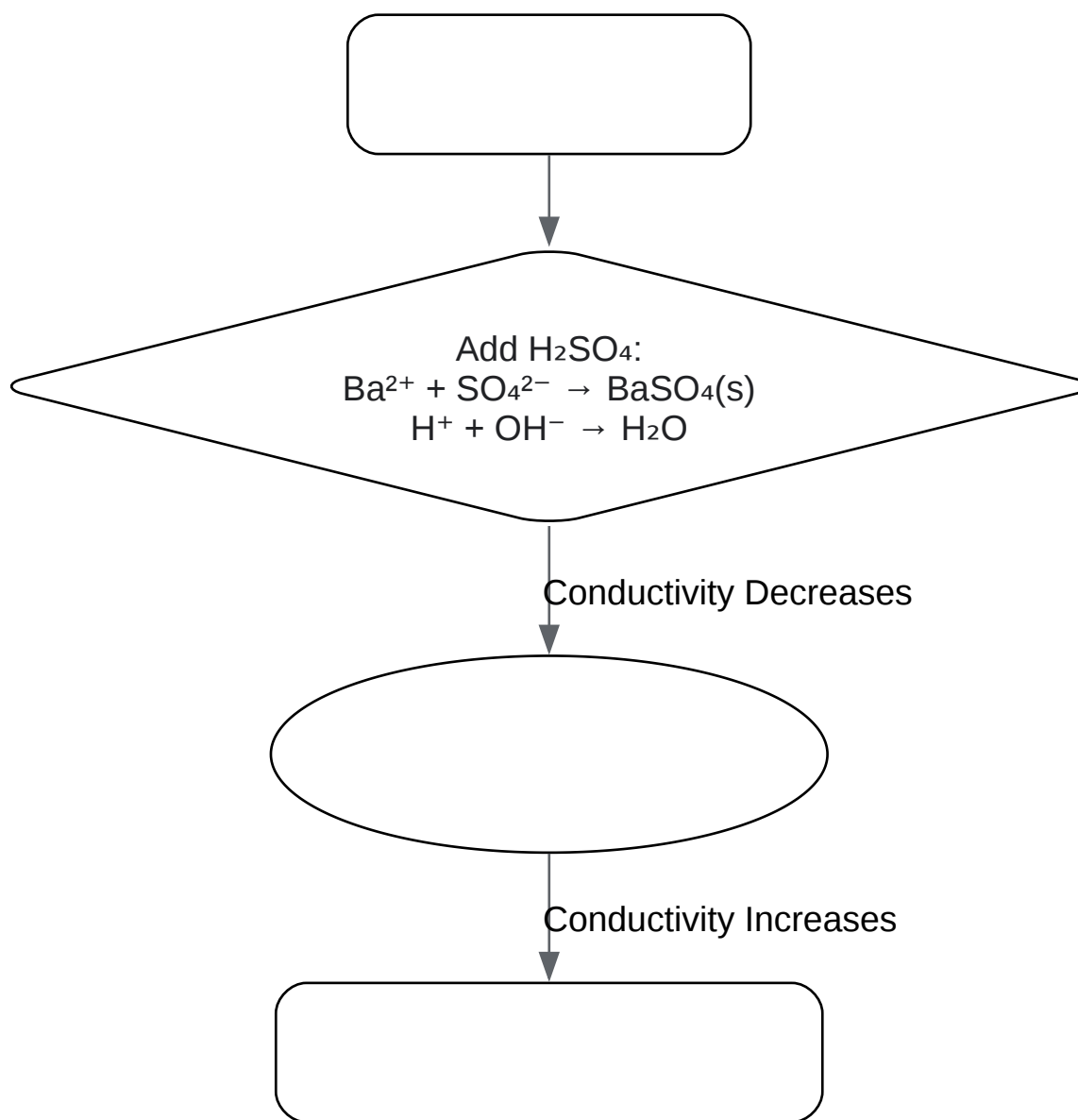
The concentration of a barium hydroxide solution can be determined accurately via titration with a strong acid, such as sulfuric acid (H_2SO_4). A conductometric titration is particularly effective for this reaction.

Protocol: Conductometric Titration with Sulfuric Acid

This method relies on monitoring the change in electrical conductivity of the solution as the titrant is added. The equivalence point is identified as the point of minimum conductivity.

- Materials:
 - Barium hydroxide solution of unknown concentration

- Standardized sulfuric acid solution (e.g., 0.1 M)
- Conductivity probe and meter
- Buret
- Beaker
- Magnetic stirrer and stir bar
- Distilled water
- Procedure:
 - Pipette a known volume of the barium hydroxide solution into a beaker and dilute with distilled water to ensure the conductivity probe is adequately submerged.
 - Place the beaker on a magnetic stirrer and add a stir bar.
 - Immerse the conductivity probe into the solution.
 - Fill a buret with the standardized sulfuric acid solution.
 - Begin stirring the barium hydroxide solution and record the initial conductivity.
 - Add the sulfuric acid from the buret in small, known increments, recording the conductivity after each addition.
 - Continue adding the titrant well past the equivalence point.
 - The equivalence point is the volume of sulfuric acid added that corresponds to the minimum conductivity reading.
 - The molarity of the barium hydroxide solution can then be calculated using the stoichiometry of the reaction: $\text{Ba(OH)}_2 + \text{H}_2\text{SO}_4 \rightarrow \text{BaSO}_4(\text{s}) + 2\text{H}_2\text{O}$.



[Click to download full resolution via product page](#)

Caption: Logical relationship of conductivity during titration.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Barium Hydroxide Monohydrate Formula [sunecochemical.com]
- 2. The crystal structure of barium hydroxide octahydrate $\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$ | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [Barium Hydroxide Monohydrate: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1256788#barium-hydroxide-monohydrate-chemical-formula-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com